

Propylene Carbonate: A Comprehensive Technical Guide to its Safe Handling and Properties

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Compound of Interest

Compound Name: *Propylene carbonate*

Cat. No.: *B149911*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Propylene carbonate** (PC) is a versatile organic compound widely utilized as a polar, aprotic solvent.^[1] Its high boiling point, low toxicity, and biodegradability make it a valuable component in a range of applications, including as an electrolyte in lithium-ion batteries, a plasticizer, and a solvent in cosmetics and industrial processes.^{[2][3]} This guide provides an in-depth overview of its chemical identity, safety information, and handling protocols, compiled from material safety data sheets (MSDS) and other technical sources.

Chemical Identification

Propylene carbonate is a cyclic carbonate ester derived from propylene glycol.^{[1][3]} It is a colorless and odorless liquid.^{[1][3]}

Identifier	Value
CAS Number	108-32-7[4][5][6]
EC Number	203-572-1[4][7]
IUPAC Name	4-methyl-1,3-dioxolan-2-one[8]
Molecular Formula	C ₄ H ₆ O ₃ [5][7][9]
Molecular Weight	102.09 g/mol [3][4][7]
Synonyms	1,2-Propanediol cyclic carbonate, 4-Methyl-1,3-dioxolan-2-one, Cyclic propylene carbonate[7][8][10][11]

Physical and Chemical Properties

The physical and chemical properties of **propylene carbonate** are summarized in the table below.

Property	Value
Appearance	Colorless, clear, odorless liquid[1][3][10]
Boiling Point	241.7 to 242 °C[1][9][12]
Melting/Freezing Point	-48.8 to -55 °C[1][9][12]
Density	1.204 to 1.205 g/cm ³ at 20-25 °C[1][9]
Vapor Pressure	0.04 hPa at 20 °C; 0.06 hPa at 25 °C[9][13]
Flash Point	116 to 132 °C[1][11][13]
Autoignition Temperature	430 °C[9][11]
Solubility in Water	24 g/100 ml at 20°C[1]
Refractive Index	1.421 at 20°C[2][12]
pH	7.0 (200 g/l in H ₂ O at 20 °C)[4]

Hazard Identification and Toxicology

Propylene carbonate is classified as causing serious eye irritation.^{[4][7][9][11][13][14]} It may also cause mild skin irritation.^[14]

Hazard Classification	GHS Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A/2	H319: Causes serious eye irritation ^{[4][7][9][11][13]}
Skin Irritation	Category 3	Causes mild skin irritation ^[14]

Toxicological Data:

Test	Species	Route	Value
LD50	Rat	Oral	> 5,000 mg/kg ^{[7][9][13][15]}
LD50	Rabbit	Dermal	> 2,000 mg/kg ^{[7][9][13][15]}
Inhalation	Rat	Inhalation	No mortality observed after 8 hours of exposure to concentrated vapors ^{[9][15]}

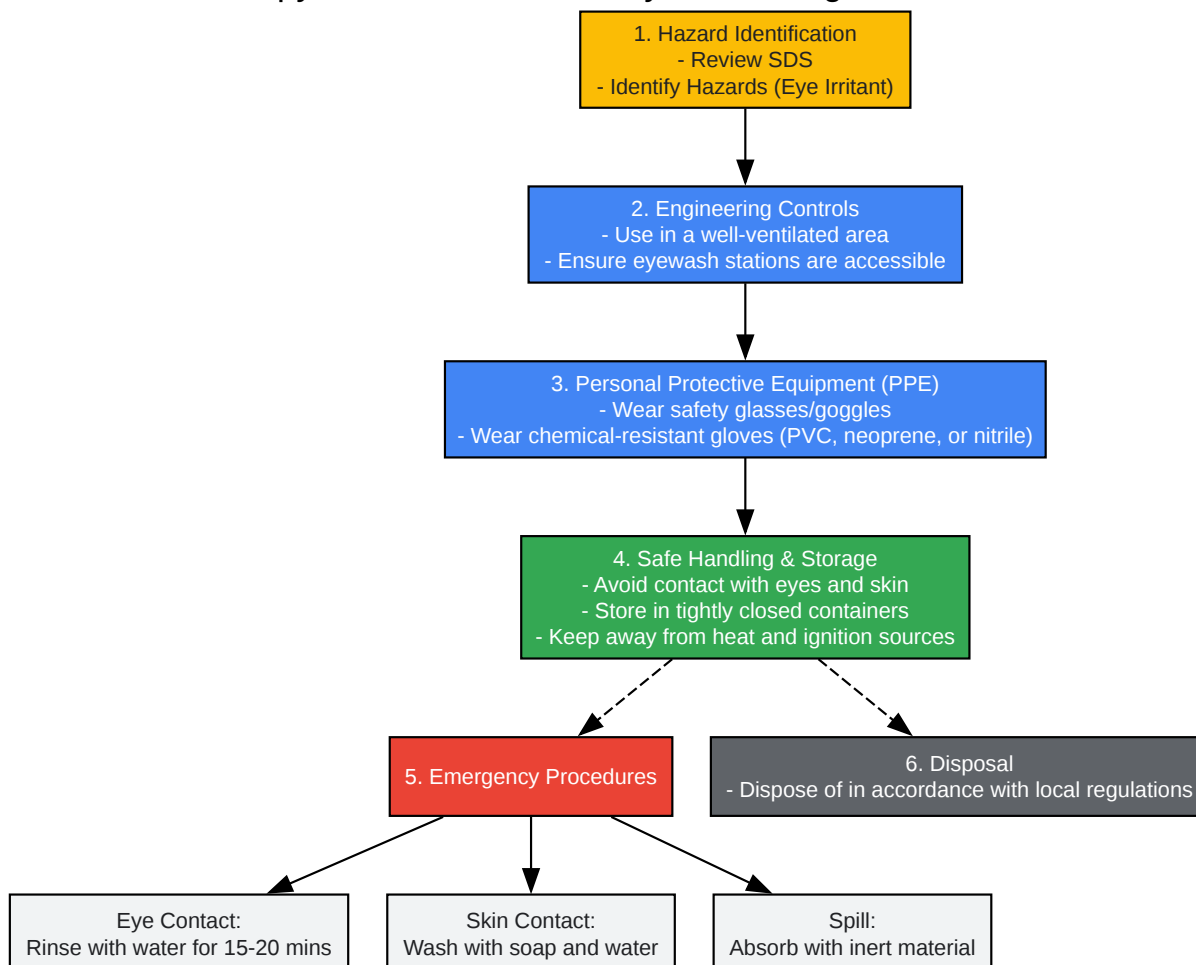
Experimental Protocols: Safety and Handling

Detailed procedures for the safe handling and use of **propylene carbonate** are crucial in a research environment.

Personal Protective Equipment (PPE)

A logical workflow for ensuring safety when handling **propylene carbonate** is outlined below. This starts with understanding the hazards and progresses through appropriate handling, emergency response, and finally, proper disposal.

Propylene Carbonate Safety & Handling Workflow



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Caption: Workflow for safe handling of **propylene carbonate**.

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[11][13]
- Skin Protection: Use of gloves made from PVC, neoprene, or nitrile rubber is recommended. [14]

- Respiratory Protection: If engineering controls are insufficient, a NIOSH/MSHA approved respirator should be used.[\[11\]](#)[\[14\]](#)

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[\[10\]](#)[\[11\]](#)[\[14\]](#) If irritation persists, seek medical attention.[\[9\]](#)[\[10\]](#)[\[14\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[10\]](#)[\[11\]](#)[\[14\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[10\]](#) Seek medical advice if symptoms occur.[\[10\]](#)[\[13\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration.[\[10\]](#)[\[11\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[7\]](#)[\[11\]](#)[\[16\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)[\[14\]](#)

Accidental Release Measures

- Personal Precautions: Avoid breathing vapors and ensure adequate ventilation.[\[14\]](#) Eliminate all ignition sources.[\[13\]](#)[\[14\]](#)
- Environmental Precautions: Prevent spilled material from entering sewers or waterways.[\[14\]](#)[\[16\]](#)

- Containment and Cleanup: Absorb the spill with an inert material such as sand or earth and place it in a suitable container for disposal.[\[13\]](#)[\[14\]](#)[\[16\]](#)

Handling and Storage

- Handling: Wash hands thoroughly after handling.[\[10\]](#)[\[14\]](#) Use with adequate ventilation and avoid contact with eyes, skin, and clothing.[\[10\]](#)[\[14\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat and direct sunlight.[\[10\]](#)[\[14\]](#)[\[16\]](#) Keep containers tightly closed and protect them from moisture.[\[10\]](#)[\[11\]](#)[\[14\]](#)
- Incompatible Materials: Strong oxidizing agents, reducing agents, acids, and bases.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Stability and Reactivity

- Chemical Stability: **Propylene carbonate** is stable under normal conditions of use and storage.[\[9\]](#)[\[14\]](#)
- Conditions to Avoid: Avoid heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[14\]](#)
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide and carbon dioxide.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste, and handle uncleaned containers as you would the product itself.[\[17\]](#)

This technical guide provides essential information for the safe handling and use of **propylene carbonate** in a laboratory setting. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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